

Application Notes and Protocols for Wehi-539 In Vitro Cell Culture

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Compound of Interest		
Compound Name:	Wehi-539	
Cat. No.:	B11934303	Get Quote

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Introduction

Wehi-539 is a potent and selective small-molecule inhibitor of B-cell lymphoma-extra large (BCL-XL), a key anti-apoptotic protein. Overexpression of BCL-XL is a common mechanism by which cancer cells evade programmed cell death (apoptosis), contributing to tumor progression and resistance to therapy. **Wehi-539** binds to the BH3-binding groove of BCL-XL with high affinity, disrupting its interaction with pro-apoptotic proteins and thereby restoring the cell's natural apoptotic machinery.[1] These application notes provide detailed protocols for the in vitro use of **Wehi-539** in cell culture, including methods for assessing cell viability and apoptosis, along with a summary of its activity in various cancer cell lines.

Mechanism of Action

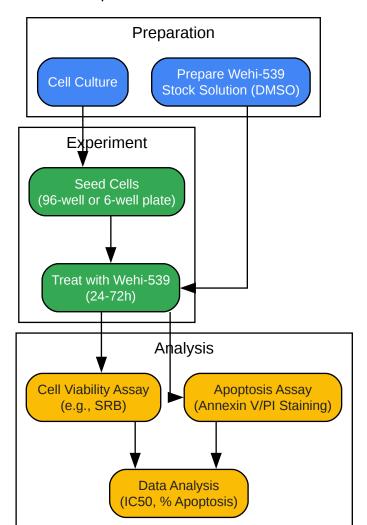
Wehi-539 acts as a BH3 mimetic, specifically targeting the BCL-XL protein. By occupying the BH3-binding groove, Wehi-539 displaces pro-apoptotic proteins such as BIM, BAD, BAK, and BAX. The release of BAK and BAX leads to their activation and subsequent oligomerization at the mitochondrial outer membrane. This results in mitochondrial outer membrane permeabilization (MOMP), leading to the release of cytochrome c and other pro-apoptotic factors into the cytoplasm. Cytochrome c then initiates the caspase cascade, culminating in the execution of apoptosis.



Cytoplasm Wehi-539 Cytochrome c inhibits activates **BCL-XL** Caspase Cascade sequesters Pro-Apoptotic Proteins (e.g., BIM, BAD) **Apoptosis** activates activates Mitochondrion BAX **BAK** MOMP release Cytochrome c

Wehi-539 Signaling Pathway





In Vitro Experimental Workflow for Wehi-539

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References

• 1. wehi.edu.au [wehi.edu.au]



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